

# Experimental Protocol for the Solid-State Synthesis of Strontium Phosphide ( $\text{Sr}_3\text{P}_2$ )

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## Compound of Interest

Compound Name: STRONTIUM PHOSPHIDE

Cat. No.: B1143653

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## Introduction

This document provides a detailed experimental protocol for the solid-state synthesis of **strontium phosphide** ( $\text{Sr}_3\text{P}_2$ ). **Strontium phosphide** is an inorganic compound with applications in semiconductor research and as a reagent in chemical synthesis.<sup>[1]</sup> The synthesis method described herein is a direct, high-temperature reaction between strontium metal and red phosphorus. Due to the air and moisture sensitivity of the reactants and product, all procedures must be carried out under an inert atmosphere. **Strontium phosphide** reacts with water to produce highly toxic phosphine gas, necessitating strict adherence to safety protocols.<sup>[1]</sup>

## Materials and Equipment

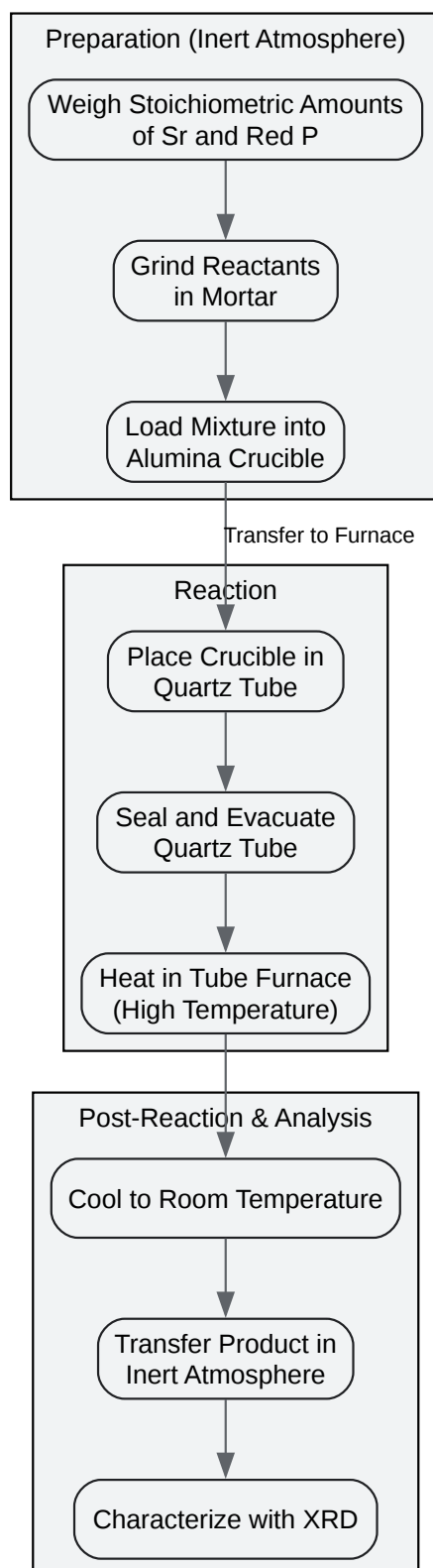
### Materials

Material	Grade	Supplier	Catalog No.
Strontium (Sr)	99.9% trace metals basis	Sigma-Aldrich	244931
Red Phosphorus (P)	99.99%	Sigma-Aldrich	343248
Argon (Ar)	High Purity (99.999%)	Airgas	AR UHP300

### Equipment

- Glovebox with an inert atmosphere (e.g., Argon) with O<sub>2</sub> and H<sub>2</sub>O levels < 1 ppm
- High-temperature tube furnace
- Quartz tube with vacuum adapter
- Schlenk line
- Alumina crucible
- Mortar and pestle (agate or alumina)
- Analytical balance (located inside the glovebox)
- X-ray diffractometer (XRD)

## Experimental Workflow



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Figure 1. Experimental workflow for the solid-state synthesis of **strontium phosphide**.

## Experimental Protocol

### 4.1 Preparation of Reactants (inside a glovebox)

- Transfer strontium metal and red phosphorus into an argon-filled glovebox.
- Using an analytical balance, weigh 2.628 g of strontium metal (30 mmol) and 0.619 g of red phosphorus (20 mmol). This corresponds to a 3:2 molar ratio of Sr:P.
- Combine the weighed reactants in an agate or alumina mortar.
- Thoroughly grind the mixture for 15-20 minutes to ensure homogeneity. The resulting mixture should be a fine, uniformly colored powder.
- Transfer the powdered mixture into an alumina crucible.

### 4.2 Reaction Procedure

- Place the alumina crucible containing the reactant mixture into the center of a quartz tube.
- Seal the quartz tube and connect it to a Schlenk line.
- Evacuate the quartz tube to a pressure of approximately  $10^{-3}$  torr and backfill with high-purity argon. Repeat this process three times to ensure an inert atmosphere.
- Place the sealed quartz tube into a high-temperature tube furnace.
- Heat the furnace to 800 °C at a rate of 10 °C/min.
- Hold the temperature at 800 °C for 12 hours to allow for complete reaction.
- Cool the furnace to room temperature at a rate of 5 °C/min.

### 4.3 Product Handling and Storage

- Once at room temperature, transfer the quartz tube back into the glovebox.
- Carefully open the tube and retrieve the alumina crucible containing the black crystalline product, **strontium phosphide**.

- The product should be stored in a sealed container under an inert atmosphere to prevent decomposition.

## Characterization

### 5.1 X-ray Diffraction (XRD)

The primary method for confirming the synthesis of **strontium phosphide** is powder X-ray diffraction.

- Prepare the sample for XRD analysis inside the glovebox using a low-background sample holder with an airtight dome to prevent exposure to air and moisture during the measurement.
- Collect the diffraction pattern over a  $2\theta$  range of  $20^\circ$  to  $80^\circ$  with a step size of  $0.02^\circ$ .
- The resulting diffraction pattern should be compared to the reference pattern for cubic  $\text{Sr}_3\text{P}_2$ .

Crystallographic Data for Strontium Phosphide ( $\text{Sr}_3\text{P}_2$ )	
Crystal System	Cubic
Space Group	Fm-3m
Space Group Number	225
Lattice Parameter (a)	6.085 Å

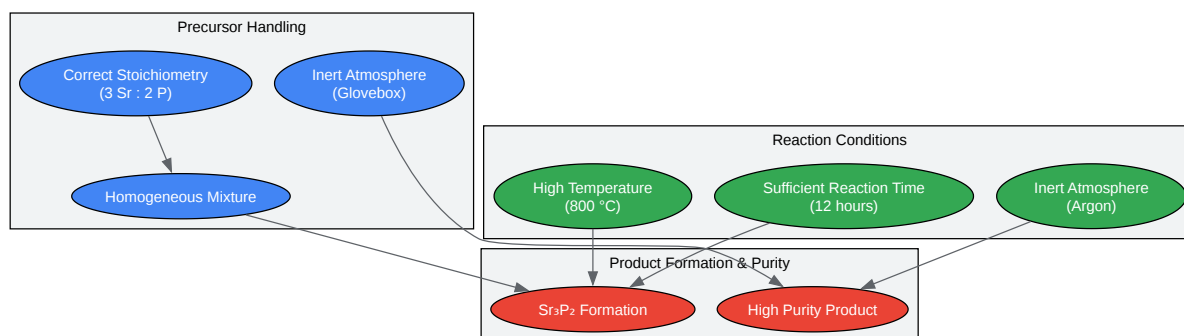
Note: The lattice parameter is a calculated value and may vary slightly based on experimental conditions.

## Safety Precautions

- Extreme Air and Moisture Sensitivity: **Strontium phosphide** reacts with water and moisture to produce phosphine ( $\text{PH}_3$ ), a highly toxic and flammable gas.[1] All handling of the final product must be conducted in a rigorously maintained inert atmosphere.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and gloves, when handling chemicals.
- Waste Disposal: All waste materials should be quenched carefully with a suitable oxidizing agent (e.g., calcium hypochlorite solution) in a fume hood before disposal according to institutional guidelines.

## Logical Relationships of Synthesis Steps



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## References

- 1. Strontium phosphide - Wikipedia [en.wikipedia.org]

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